

# Spectroscopic Deep Dive: A Technical Guide to Thiochromanone 1,1-dioxide

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## Compound of Interest

Compound Name: *Thiochromanone 1,1-dioxide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the spectroscopic properties of **Thiochromanone 1,1-dioxide**. The information presented herein is crucial for the identification, characterization, and quantitative analysis of this compound, which serves as a valuable scaffold in medicinal chemistry and drug development. Thiochromanone derivatives have demonstrated a wide range of biological activities, including antifungal and anticancer properties.[1][2]

## Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from various spectroscopic techniques for **Thiochromanone 1,1-dioxide**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Thiochromanone 1,1-dioxide** (500 MHz,  $\text{CDCl}_3$ )[3]

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
8.13	d	0.6	1H	Ar-H
8.02	d	7.8	1H	Ar-H
7.83	dt	1.0, 7.6	1H	Ar-H
7.75	t	8.0	1H	Ar-H
3.70	d	6.6	2H	-CH <sub>2</sub> -
3.43	d	6.7	2H	-SO <sub>2</sub> -CH <sub>2</sub> -

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **Thiochromanone 1,1-dioxide** (125 MHz, CDCl<sub>3</sub>)[3]

Chemical Shift ( $\delta$ ) ppm	Assignment
190.23	C=O
141.35	Ar-C
135.00	Ar-C
133.44	Ar-C
130.24	Ar-C
128.85	Ar-C
123.67	Ar-C
49.23	-CH <sub>2</sub> -
36.71	-SO <sub>2</sub> -CH <sub>2</sub> -

## Infrared (IR) Spectroscopy

While specific experimental IR data for **Thiochromanone 1,1-dioxide** is not readily available in the cited literature, data for the closely related Thiochroman-4-one 1-oxide provides valuable comparative insights.[3]

Table 3: IR Spectroscopic Data for Thiochroman-4-one 1-oxide[3]

Wavenumber (cm <sup>-1</sup> )	Assignment
3059	C-H stretch (aromatic)
1680	C=O stretch (ketone)
1569	C=C stretch (aromatic)
1026	S=O stretch
777	C-H bend (aromatic)

Based on the structure of **Thiochromanone 1,1-dioxide**, the IR spectrum is expected to show characteristic absorption bands for the carbonyl group (C=O) of the ketone, the sulfone group (SO<sub>2</sub>), and the aromatic ring. The C=O stretching vibration is typically observed in the range of 1680-1700 cm<sup>-1</sup>. The asymmetric and symmetric stretching vibrations of the SO<sub>2</sub> group are expected to appear in the regions of 1350-1300 cm<sup>-1</sup> and 1160-1120 cm<sup>-1</sup>, respectively.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

Experimental UV-Vis spectroscopic data for **Thiochromanone 1,1-dioxide** is not available in the reviewed literature. Generally, compounds with this chromophoric system are expected to exhibit absorption bands in the UV region, arising from  $\pi \rightarrow \pi^*$  and  $n \rightarrow \pi^*$  electronic transitions of the aromatic ring and the carbonyl group.

## Mass Spectrometry (MS)

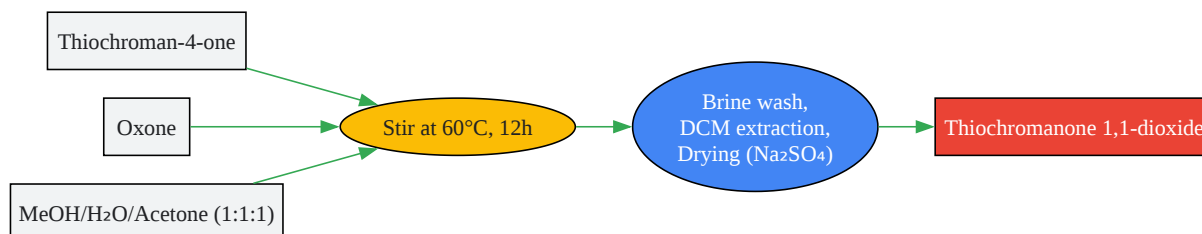
Detailed mass spectrometry data for **Thiochromanone 1,1-dioxide** is not explicitly provided in the search results. However, based on its molecular weight (196.22 g/mol), the molecular ion peak [M]<sup>+</sup> would be expected at m/z 196. Fragmentation patterns would likely involve the loss of SO<sub>2</sub> (64 u) and CO (28 u).

## Experimental Protocols

### Synthesis of Thiochromanone 1,1-dioxide[3]

Thiochroman-4-one is dissolved in a 1:1:1 (v/v/v) mixture of methanol, water, and acetone. To this solution, oxone is added, and the reaction mixture is stirred at 60 °C for 12 hours. The

reaction progress is monitored by Thin Layer Chromatography (TLC). Upon completion, a cold saturated brine solution is added, and the product is extracted with dichloromethane. The combined organic layers are dried over anhydrous sodium sulfate, and the solvent is evaporated under reduced pressure to yield **Thiochromanone 1,1-dioxide** as a whitish solid.



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Synthesis of **Thiochromanone 1,1-dioxide**.

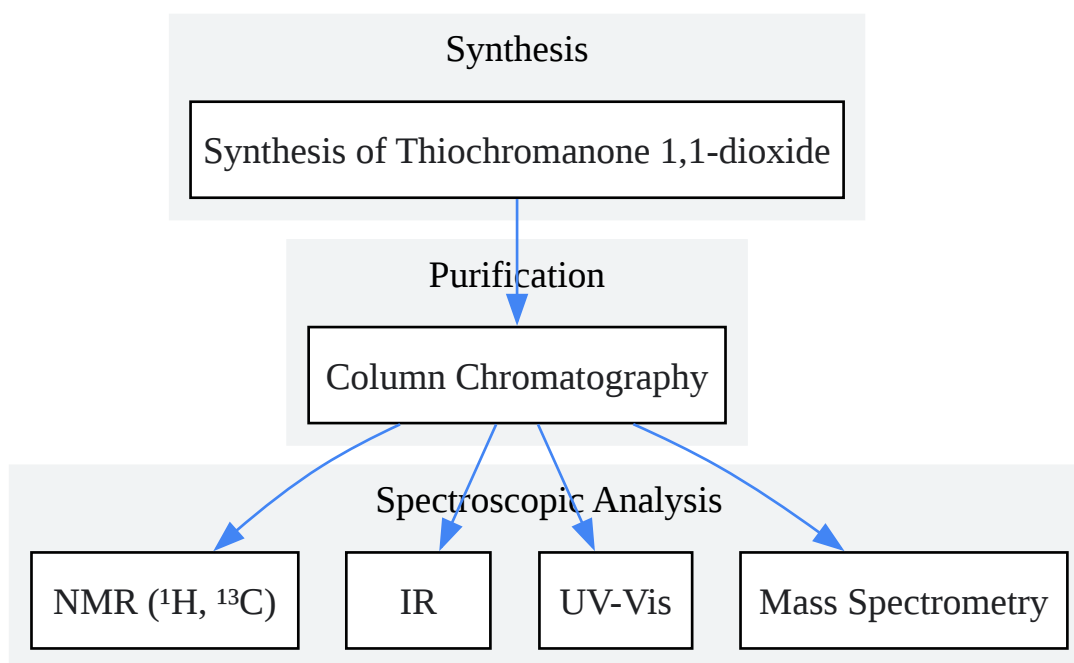
## Spectroscopic Analysis

**Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a 500 MHz spectrometer using deuterated chloroform ( $\text{CDCl}_3$ ) as the solvent and tetramethylsilane (TMS) as an internal standard.

**Infrared (IR) Spectroscopy:** The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate (e.g., NaCl or KBr).

**Ultraviolet-Visible (UV-Vis) Spectroscopy:** The UV-Vis absorption spectrum is recorded using a double-beam spectrophotometer. The sample is dissolved in a suitable UV-transparent solvent, such as ethanol or acetonitrile, and placed in a quartz cuvette.

**Mass Spectrometry (MS):** Mass spectra can be obtained using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer. The sample is introduced directly or after chromatographic separation.

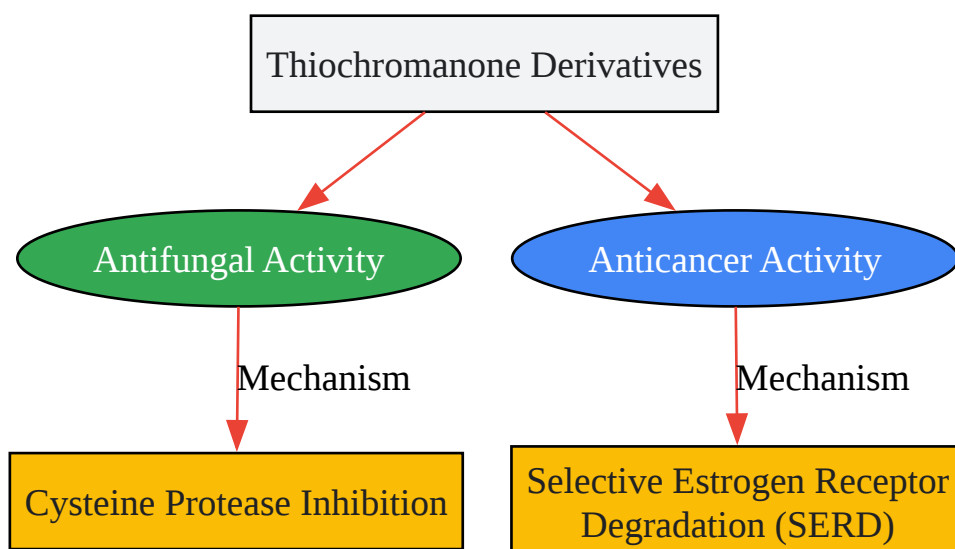


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General workflow for synthesis and analysis.

## Biological Activity and Signaling Pathways

Derivatives of the thiochromanone scaffold have shown promising biological activities, including antifungal and anticancer effects.[1][2] The mechanism of action for vinyl sulfone-containing thiochromanone derivatives against *Leishmania* is suggested to involve the inhibition of cysteine proteases.[3] In the context of cancer, thiochromanone derivatives are being investigated as potential selective estrogen receptor degraders (SERDs) for the treatment of endocrine-resistant breast cancer.[4] While the precise signaling pathways for **Thiochromanone 1,1-dioxide** are not yet fully elucidated, the core structure represents a key pharmacophore for the design of novel therapeutic agents. Further research is warranted to explore its specific molecular targets and mechanisms of action.



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Biological activities of thiochromanone derivatives.

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## References

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